

Application Notes and Protocols for the Preparation of Ammonium Tetrathiomolybdate (ATTM) Solutions

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Compound of Interest

Compound Name: Ammonium tetrathiomolybdate

Cat. No.: B1683171

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of **ammonium tetrathiomolybdate** (ATTM) solutions in experimental settings. ATTM is a versatile compound utilized for its properties as a potent copper chelator and a slow-release hydrogen sulfide (H₂S) donor.^{[1][2][3]}

Introduction

Ammonium tetrathiomolybdate ((NH₄)₂MoS₄) is a bright red crystalline solid.^[4] It is a valuable tool in various research fields, including cancer biology, neurodegenerative disease, and studies on oxidative stress. Its primary mechanisms of action involve the chelation of copper and the generation of H₂S, which can modulate various signaling pathways.^{[1][4][5]}

Quantitative Data Summary

The following tables summarize key quantitative data for the use of ATTM in experimental settings.

Table 1: Physicochemical Properties of **Ammonium Tetrathiomolybdate**

Property	Value	Reference
Molecular Formula	$(\text{NH}_4)_2\text{MoS}_4$	[4]
Molecular Weight	260.28 g/mol	[4]
Appearance	Red crystalline powder	[4]
Solubility	Highly soluble in water. Sparingly soluble in ethanol.	[6]
Stability	Decomposes in acidic medium and when exposed to light.[6] Stable in ammoniacal medium in the presence of H_2S . [6]	[6]

Table 2: In Vitro Experimental Parameters

Cell Line	Application	Concentration Range	Treatment Duration	Reference
Human Vascular Endothelial Cells (HUVECs)	NRF2 activation, autophagy induction	30 - 300 μM	12 hours	[4]
HaCaT Cells	Cytoprotection against oxidative stress	50 - 200 μM	1 hour pretreatment	[1]
MDA-MB-231 (Breast Cancer)	Enhancement of cisplatin sensitivity	Low concentrations (specifics not detailed)	Not specified	[7]
Endothelial and Tumor Cells	Inhibition of proliferation	5 - 50 μM	Not specified	[8]

Table 3: In Vivo Experimental Parameters

Animal Model	Application	Dosage	Administration Route	Reference
C57BL/6J Mice	NRF2 activation	30 mg/kg, twice daily for 7 days	Gavage	[4]
Athymic Nude Mice (with breast cancer xenografts)	Enhancement of cisplatin antitumor effect	0.015–0.030 mg/ml in drinking water	Oral	[9]
Head and Neck Squamous Cell Carcinoma Mouse Model	Enhancement of cisplatin antitumor effect	1 mg in 200 µl PBS, 5 times/week for 2 weeks	Oral	[10]
Mice	Inhibition of LPS-induced inflammation	30 mg/kg daily	Gavage	[11]
Rats	Ischemia/reperfusion injury model	10 mg/kg IV bolus followed by 10 mg/kg/h infusion for 60 min	Intravenous	[12]

Experimental Protocols

Preparation of ATTM Stock Solution for In Vitro Experiments

This protocol describes the preparation of a concentrated ATTM stock solution for use in cell culture.

Materials:

- **Ammonium tetrathiomolybdate (ATTM)** powder
- Ultrapure water (e.g., Milli-Q or similar)[\[6\]](#)

- Sterile microcentrifuge tubes or conical tubes
- Vortex mixer^[6]
- Sterile syringe filters (0.22 µm)

Procedure:

- Weighing: In a sterile environment (e.g., a laminar flow hood), accurately weigh the desired amount of ATTM powder.
- Dissolution: Add the appropriate volume of sterile, ultrapure water to achieve the desired stock concentration (e.g., 10 mM). A 50-200 mM solution is achievable in small volumes of water (1-3 mL).^[6]
- Mixing: Vortex the solution vigorously until the ATTM is completely dissolved.^[6] A clear, red solution should be obtained. The presence of a black precipitate may indicate impurity or decomposition of the ATTM.^[6]
- Sterilization: Sterilize the stock solution by passing it through a 0.22 µm syringe filter into a sterile tube.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage. For short-term storage (up to one month), solutions can be stored at -20°C.
- Usage: When ready to use, thaw an aliquot and dilute it to the final desired concentration in the cell culture medium. It is recommended to use the solution immediately after preparation.^[6]

Note on Stability: ATTM solutions can be unstable and may decompose if exposed to light or acidic conditions.^[6] Prepare fresh dilutions in culture media for each experiment.

Preparation of ATTM Solution for In Vivo Oral Administration (Gavage)

This protocol outlines the preparation of an ATTM solution for oral administration to rodents.

Materials:

- **Ammonium tetrathiomolybdate (ATTM)** powder
- Sterile, doubly distilled water or phosphate-buffered saline (PBS)[10][11]
- Sterile conical tubes
- Vortex mixer

Procedure:

- **Calculation:** Calculate the total amount of ATTM required based on the number of animals, their body weights, the desired dosage (e.g., 30 mg/kg), and the administration volume (e.g., 0.2 mL).[11]
- **Weighing:** Weigh the calculated amount of ATTM powder.
- **Dissolution:** Dissolve the ATTM powder in the appropriate volume of sterile, doubly distilled water or PBS to achieve the final desired concentration (e.g., 3 g/L).[11]
- **Mixing:** Vortex the solution until the ATTM is completely dissolved.
- **Administration:** Administer the freshly prepared solution to the animals via oral gavage.

Preparation of ATTM Solution for In Vivo Administration in Drinking Water

This protocol describes the preparation of an ATTM solution to be administered to animals in their drinking water.

Materials:

- **Ammonium tetrathiomolybdate (ATTM)** powder
- Sterile water
- Animal drinking bottles

Procedure:

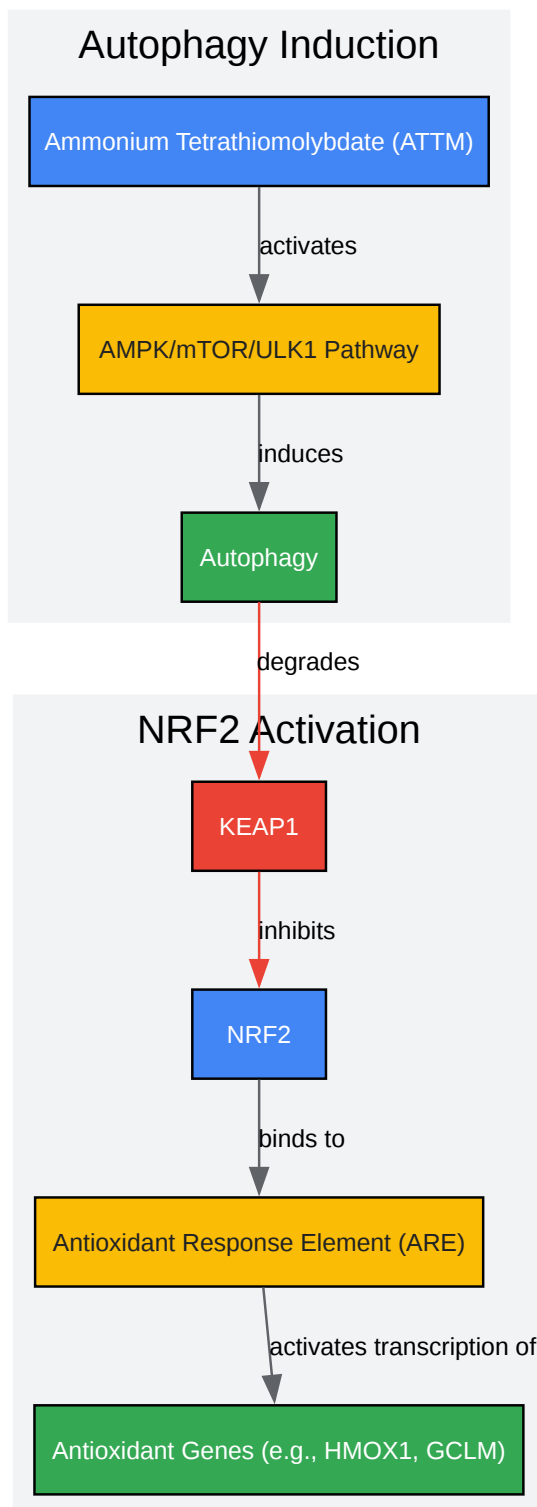
- Calculation: Determine the desired final concentration of ATTM in the drinking water (e.g., 0.015–0.030 mg/mL).[9]
- Preparation: Prepare a concentrated stock solution of ATTM in sterile water.
- Dilution: Add the appropriate volume of the ATTM stock solution to the animals' drinking water bottles to achieve the final desired concentration.
- Monitoring: Replace the ATTM-containing drinking water regularly (e.g., every 2-3 days) to ensure stability and accurate dosing. Monitor the animals' water consumption to estimate the daily dose of ATTM.

Signaling Pathways and Experimental Workflows

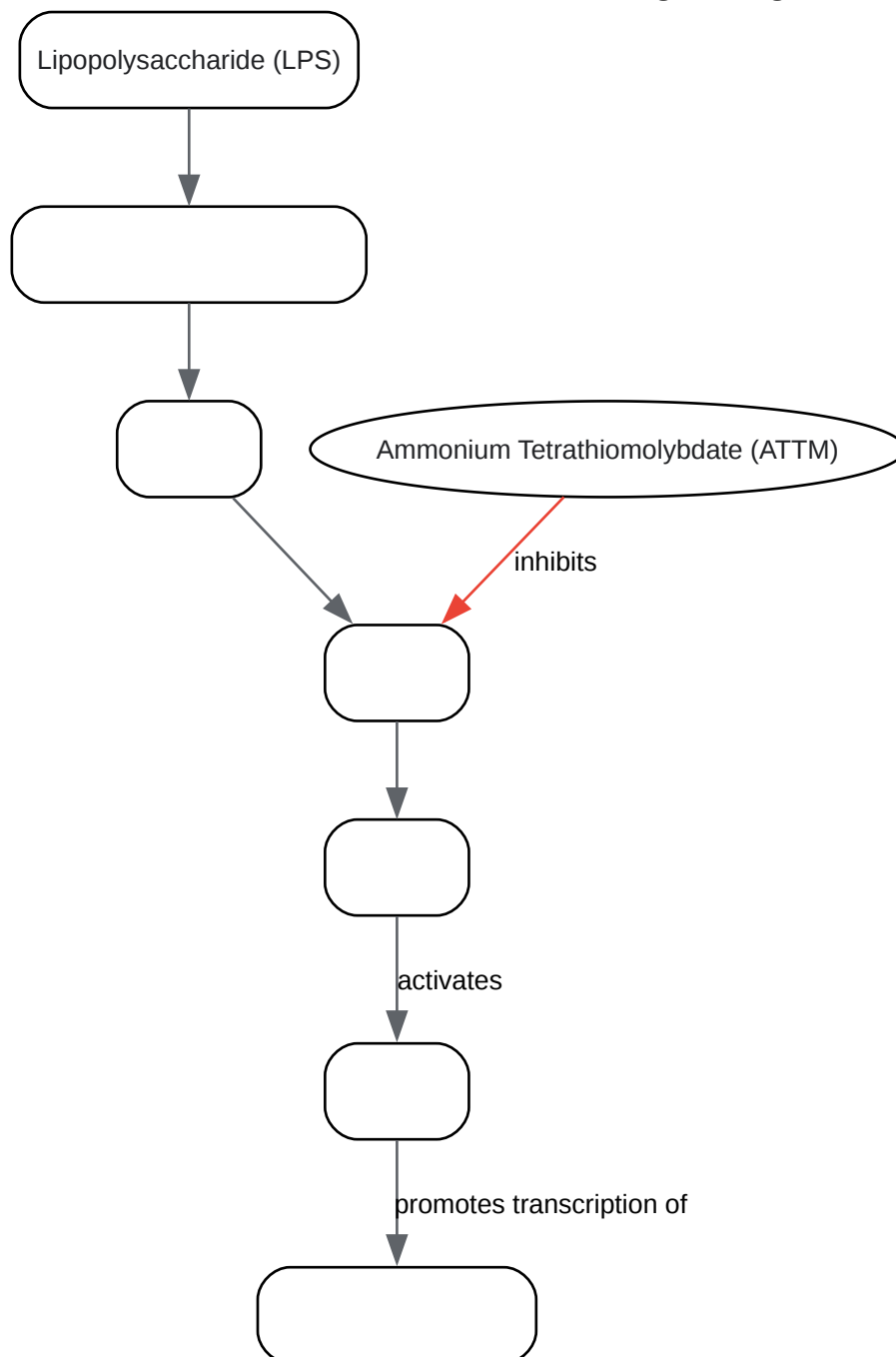
ATTM-Induced NRF2 Activation Signaling Pathway

Ammonium tetrathiomolybdate has been shown to activate the NRF2 antioxidant signaling pathway.[4][13] This is a crucial defense mechanism against oxidative stress. The activation is dependent on autophagy.[4][13]

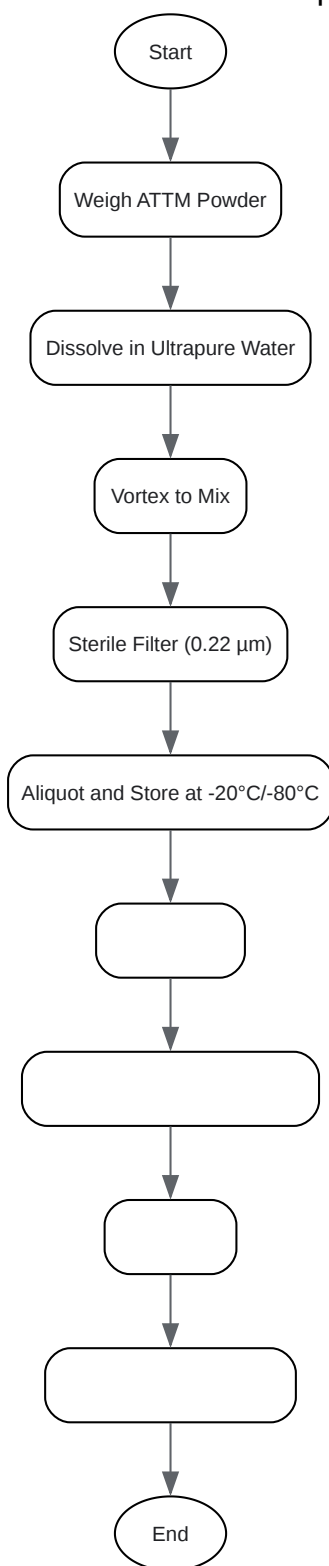
ATTM-Induced NRF2 Activation



ATTM Inhibition of NF- κ B Signaling



Workflow for In Vitro ATTM Experiments

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